

Navigating the Disposal of AC708: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AC708

Cat. No.: B1574551

[Get Quote](#)

Precise identification of "**AC708**" is crucial for accurate disposal protocols. While a specific chemical designated as "**AC708**" was not definitively identified in available safety data sheets, this guide provides detailed disposal procedures for closely related or similarly named products, "DASA DS-708" and "S 708 HIGH GREEN STRENGTH CONTACT ADHESIVE," to ensure laboratory safety and proper chemical handling.

This document outlines the essential safety measures, immediate actions for spills, and step-by-step disposal plans for these industrial adhesives. Researchers, scientists, and drug development professionals should consult their institution's environmental health and safety (EHS) guidelines and the specific safety data sheet (SDS) for the product in use to ensure full compliance with local, state, and federal regulations.

Disposal Procedures for DASA DS-708

"DASA DS-708" is a flammable adhesive product. Improper disposal can lead to fire hazards and environmental contamination. The following procedures are based on its safety data sheet.

Spill & Leak Cleanup

In the event of a spill, immediate and appropriate action is necessary to mitigate risks.

- **Eliminate Ignition Sources:** Immediately extinguish any open flames, sparks, or other sources of ignition in the vicinity of the spill.

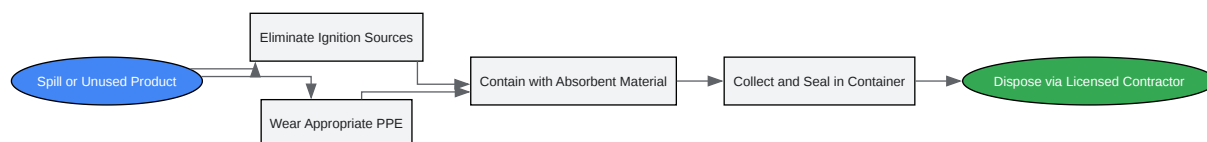
- **Ensure Adequate Ventilation:** Use in a well-ventilated area. If a spill occurs in a confined space, ensure adequate ventilation or use a respirator.
- **Personal Protective Equipment (PPE):** Wear appropriate protective clothing, gloves, and eye/face protection.
- **Containment:** Use non-combustible absorbent materials like sand, earth, or vermiculite to contain the spill.
- **Collection:** Collect the absorbed material and place it into a sealed container for disposal. This should be handled by a licensed waste contractor.
- **Environmental Precautions:** Prevent the spillage from entering drains, sewers, or watercourses.

Waste Disposal Protocol

Dispose of contents and containers in accordance with national regulations.^[1] Containers should be thoroughly emptied before disposal due to the risk of explosion.^[1]

Parameter	Guideline	Reference
Container Disposal	Must be thoroughly emptied to prevent explosion risk.	^[1]
Waste Treatment	Dispose of via a licensed waste contractor.	^[1]
Environmental Protection	Avoid release to the environment; prevent entry into drains and watercourses.	^[1]

Disposal Workflow for DASA DS-708



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe disposal of DASA DS-708.

Disposal Procedures for S 708 HIGH GREEN STRENGTH CONTACT ADHESIVE

"S 708 HIGH GREEN STRENGTH CONTACT ADHESIVE" is a highly flammable and harmful substance. Strict adherence to disposal guidelines is critical to prevent harm to personnel and the environment.

Spill & Leak Cleanup

In case of a spill, the following steps should be taken:

- **Extinguish Ignition Sources:** Immediately put out any sparks, flames, or heat sources. Smoking should be prohibited in the area.
- **Ventilate the Area:** Ensure the area is well-ventilated.
- **Personal Protective Equipment (PPE):** Clean-up personnel must use respiratory and/or liquid contact protection.
- **Absorb Spill:** Use vermiculite, dry sand, or earth to absorb the spilled material.
- **Containerize Waste:** Place the absorbed material into containers for disposal.
- **Protect Water Sources:** Do not contaminate water sources or sewers with the spilled product.

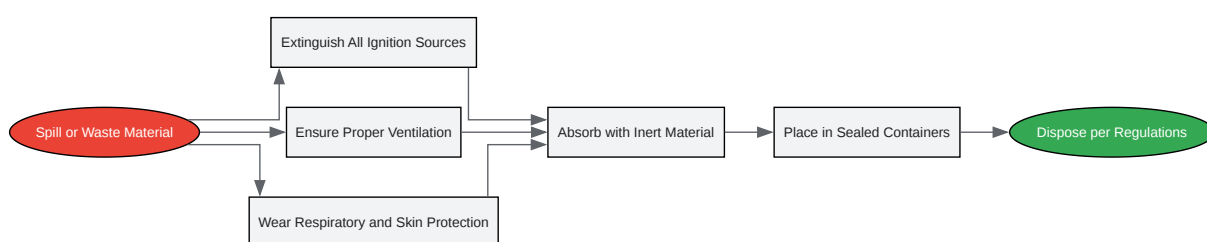
[2]

Waste Disposal Protocol

The disposal of this adhesive must be handled with care, following all local, regional, and national regulations.

Parameter	Guideline	Reference
Extinguishing Media	Use Carbon dioxide (CO ₂), foam, or dry chemicals. DO NOT USE WATER.	[2]
Storage of Waste	Keep in cool, dry, ventilated storage in closed, original containers.	[2]
Disposal Method	Absorb in vermiculite, dry sand or earth and place into containers.	[2]

Disposal Workflow for S 708 HIGH GREEN STRENGTH CONTACT ADHESIVE



[Click to download full resolution via product page](#)

Caption: Step-by-step disposal procedure for S 708 Contact Adhesive.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. dasa-international.com [dasa-international.com]
- 2. safety365.sevron.co.uk [safety365.sevron.co.uk]
- To cite this document: BenchChem. [Navigating the Disposal of AC708: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1574551#ac708-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com